

3-Methylcyclohexanecarboxylic acid safety and handling

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Compound of Interest

Compound Name: 3-Methylcyclohexanecarboxylic acid

Cat. No.: B084040

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An In-depth Technical Guide to the Safety and Handling of **3-Methylcyclohexanecarboxylic Acid**

This guide provides comprehensive safety and handling information for **3-Methylcyclohexanecarboxylic acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's hazardous properties, handling procedures, and emergency responses.

Hazard Identification and Classification

3-Methylcyclohexanecarboxylic acid is classified as a hazardous substance according to the Globally Harmonised System (GHS) of Classification and Labelling of Chemicals.^[1] It is crucial to understand these hazards before handling the compound.

GHS Classification:^[1]

- Skin Irritation: Category 2
- Serious Eye Damage: Category 1
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3

Signal Word: Danger^[1]

Hazard Statements:[1]

- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Methylcyclohexanecarboxylic acid** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₂
Molecular Weight	142.20 g/mol
Appearance	Varies; may be a solid or liquid
Boiling Point	Not explicitly available for 3-isomer
Melting Point	Data not available for 3-isomer
Solubility	Generally, carboxylic acids have limited solubility in water but are soluble in organic solvents.
Vapor Pressure	Data not available

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is necessary to minimize risks.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors or dust.

- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **3-Methylcyclohexanecarboxylic acid**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield are required to protect against splashes.[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat must be worn.[3]
Respiratory Protection	If working outside a fume hood or if dust/vapors are generated, a NIOSH-approved respirator may be necessary.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapors.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong bases and oxidizing agents.
- Store in a dedicated corrosives or acid cabinet. Wooden cabinets are preferable to metal, which can corrode from acid fumes.[4]
- Segregate from other chemical classes, particularly bases and reactive metals.[5]

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists. [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response Protocol

The response to a spill depends on its size and location.

- Minor Spills (e.g., within a fume hood):
 - Alert others in the area.
 - Wearing appropriate PPE, neutralize the acid spill with a suitable agent like sodium bicarbonate.[\[7\]](#)[\[8\]](#)
 - Absorb the neutralized mixture with an inert material (e.g., vermiculite, sand).[\[9\]](#)

- Collect the residue into a sealed, labeled container for hazardous waste disposal.[9]
- Decontaminate the spill area.
- Major Spills:
 - Evacuate the immediate area and alert others.[8]
 - If safe to do so, close doors to the affected area to confine vapors.[7]
 - Contact your institution's emergency response team.
 - Do not attempt to clean up a major spill without proper training and equipment.

Toxicology

While specific quantitative toxicity data, such as LD50 values, for **3-Methylcyclohexanecarboxylic acid** are not readily available, the GHS classification indicates significant hazards.[1] The primary toxicological concerns are severe eye damage, skin irritation, and respiratory tract irritation.[1] For related compounds, such as Cyclohexanecarboxylic acid, an oral LD50 in rats has been reported as 3265 mg/kg, indicating moderate acute toxicity if ingested.[10] Given the lack of specific data, a conservative approach assuming similar or greater toxicity is prudent.

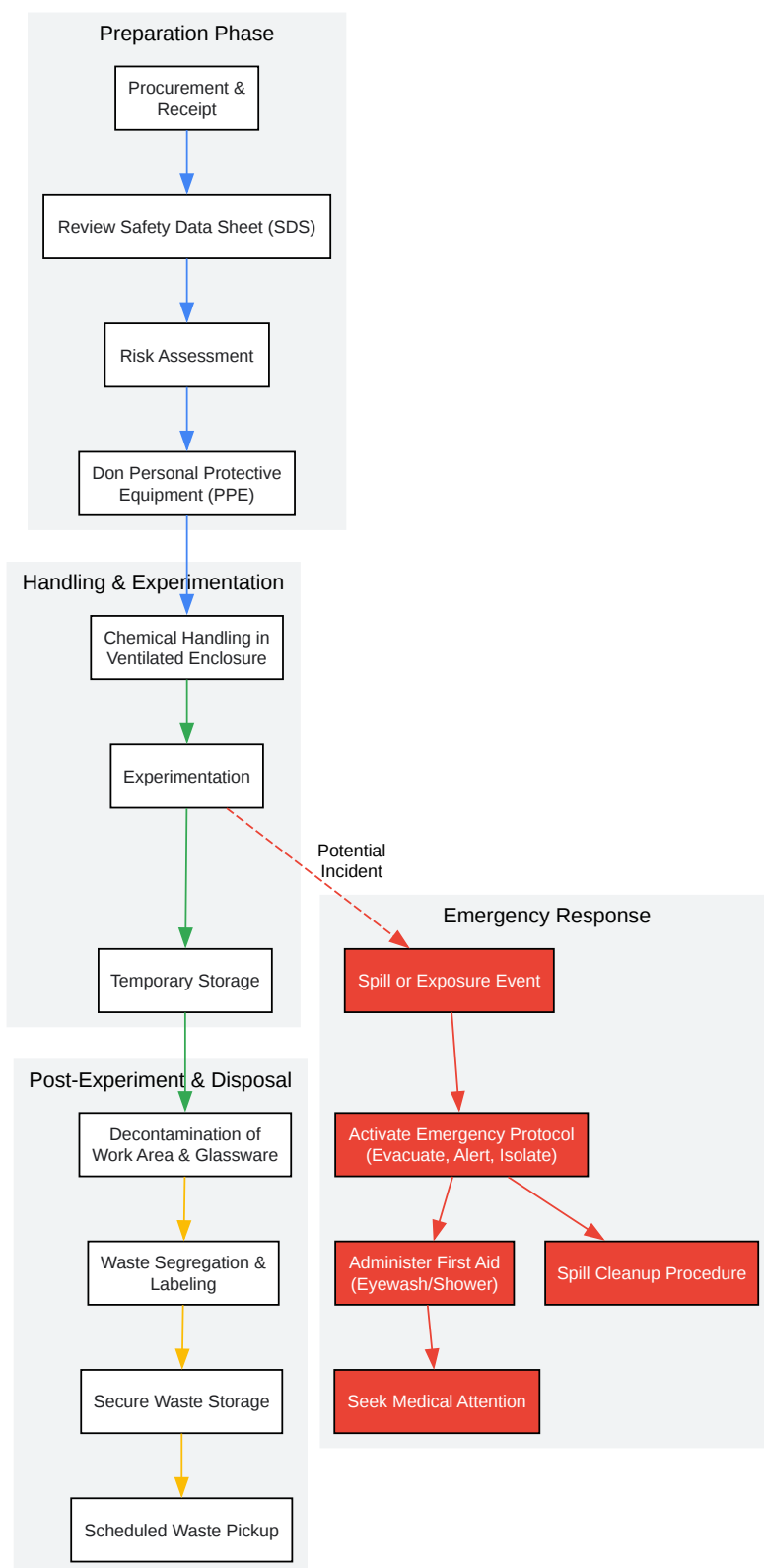
Disposal Considerations

- Dispose of **3-Methylcyclohexanecarboxylic acid** and any contaminated materials as hazardous waste.
- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of down the drain or in regular trash.

Experimental and Workflow Diagrams

Chemical Handling and Safety Workflow

The following diagram illustrates the lifecycle of handling a hazardous chemical like **3-Methylcyclohexanecarboxylic acid** in a laboratory setting, from procurement to disposal.



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Caption: Workflow for Safe Chemical Handling and Emergency Response.

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